

Improving Sequencing Read-Through of Homopolymer Tracts

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2'-Deoxytubercidin 5'-triphosphate
sodium
Cat. No.: B15601069

[Get Quote](#)

Last Updated: January 3, 2026

Section 1: The Homopolymer Challenge: Understanding the Root Cause

Q1: Why are homopolymer tracts so difficult to sequence accurately?

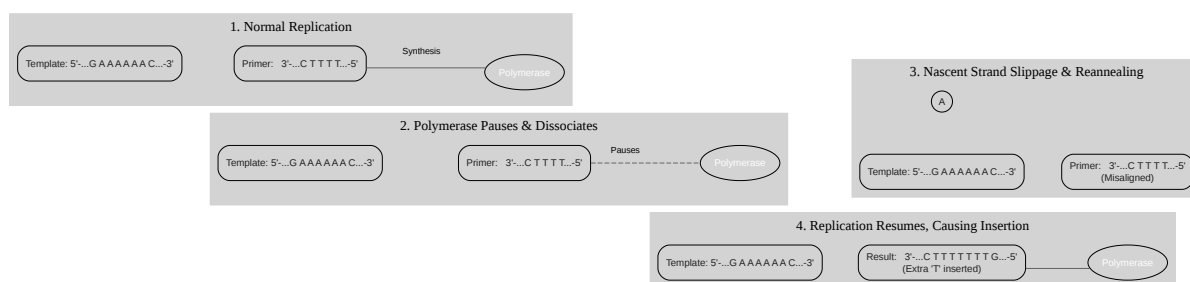
Homopolymer tracts—stretches of identical DNA bases (e.g., AAAAAAAAA or CCCCC)—are notorious sources of errors, primarily insertions and deletions (indels), across nearly all sequencing platforms.^[1] The core of the problem lies in a phenomenon called DNA polymerase slippage.^{[2][3]}

During DNA synthesis (both in vivo and during the sequencing workflow), the polymerase can temporarily dissociate from the DNA template.^{[4][5][6]} In a repetitive homopolymer region, the nascent (newly synthesized) strand can reanneal to the template strand in a misaligned, or "slipped," position.^{[3][4]}

- If the nascent strand slips forward (loops out), the polymerase re-engages and synthesizes the same bases again, resulting in an insertion.
- If the template strand slips forward (loops out), the polymerase misses a section of the template, leading to a deletion.

This process is mechanically distinct from the substitution errors that are more common in non-repetitive DNA. The longer the homopolymer tract, the higher the probability of slippage, and thus, the higher the error rate.^[1]

Diagram: Mechanism of DNA Polymerase Slippage



[Click to download full resolution via product page](#)

Caption: DNA polymerase slippage on a homopolymer tract leading to an insertion error.

Section 2: Platform-Specific Troubleshooting & FAQs

The manifestation of homopolymer errors differs based on the underlying sequencing chemistry. Here, we address issues specific to the major platforms.

Illumina (Sequencing-by-Synthesis)

- Q2: My Illumina data shows substitution errors right after a long homopolymer run. Is this related?
 - A: Yes, this is a known artifact of Illumina chemistry.^{[7][8]} The issue is not typically polymerase slippage during library prep, but rather a signal processing challenge during sequencing. After incorporating multiple identical bases in a row, the system can struggle to correctly identify the first base that is different, often miscalling it as another base from the preceding homopolymer.^{[1][8][9]} This phasing-related error accounts for a significant fraction of substitution errors in Illumina data.^[8] For example, in a TTTTTTG sequence, the G might be miscalled as a T.^[1]
- Q3: How can I mitigate homopolymer-associated errors for my Illumina experiments?
 - A: There is no perfect solution, but a combination of wet-lab and bioinformatic strategies can significantly help:
 - High-Fidelity Polymerase for Library Amplification: Use an engineered, high-processivity DNA polymerase for the PCR amplification step of your library preparation. Enzymes like KAPA HiFi have a very low error rate and high affinity for DNA, which can reduce the initial introduction of slippage errors before sequencing even begins.^{[10][11][12][13][14]}
 - Sufficient Sequencing Coverage: High depth of coverage allows bioinformatics tools to better distinguish systematic errors from true variants. Sequencing the region from both forward and reverse reads is also critical, as the error profile may be strand-specific.^[8]
 - Bioinformatic Correction: Employ specialized bioinformatics tools designed to realign reads and correct for homopolymer length miscalculations.^{[1][9]}

PacBio (Single-Molecule, Real-Time Sequencing)

- Q4: I thought PacBio HiFi reads were supposed to be highly accurate. Why am I still seeing some indel errors in homopolymer regions?
 - A: PacBio's Circular Consensus Sequencing (CCS), which generates HiFi reads, dramatically improves accuracy to over 99.9% by sequencing the same molecule multiple times.[\[15\]](#) This process effectively averages out the random errors inherent in single-pass sequencing.[\[16\]](#) However, polymerase slippage can still occur during the real-time synthesis on the SMRT Cell. While CCS corrects most of these, residual, systematic errors can persist, particularly in very long homopolymer tracts (>10 bp).[\[17\]](#) Despite this, PacBio HiFi sequencing is considered one of the most accurate methods for resolving homopolymers and characterizing regions like Poly(A) tails.[\[18\]](#)
- Q5: What is the best practice for maximizing homopolymer accuracy with PacBio?
 - A: The key is to maximize the number of subreads per ZMW (Zero-Mode Waveguide).
 - **Fragment Size:** Target a library insert size that allows for a high number of passes. For a given polymerase read length, a shorter insert will be read more times, leading to a more accurate consensus sequence. For example, a 15 kb HiFi read from a 20 kb polymerase read length is excellent, but a 15 kb HiFi read from a 70 kb polymerase read length will be even more accurate.
 - **Latest Chemistry:** Always use the latest SMRT Cell and binding kit chemistry. PacBio continuously improves its polymerases and reagents to increase processivity and reduce error rates.

Oxford Nanopore Technologies (ONT)

- Q6: My Nanopore data has a high indel error rate, especially in homopolymers. What's causing this and how can I fix it?
 - A: This is the most characteristic error profile for Nanopore sequencing.[\[19\]](#) The technology works by measuring disruptions in an ionic current as a single strand of DNA passes through a protein nanopore.[\[20\]](#) A homopolymer tract produces a very similar, sustained current signal that makes it difficult for the basecalling software to precisely count how many identical bases have passed through. This leads to indel errors.

- Q7: What are the most effective strategies for improving homopolymer accuracy on the Nanopore platform?
 - A: ONT has made massive strides in this area through hardware and software improvements.
 - Use R10.4.1 Flow Cells: This is the most critical factor. The R10 series of pores has a longer barrel and a dual reader head, which was specifically designed to improve the resolution of homopolymeric regions.[\[15\]](#) The accuracy improvement over the older R9.4.1 pores is substantial.[\[21\]](#)[\[22\]](#)[\[23\]](#)
 - Latest Basecallers: Use the most up-to-date basecalling models (e.g., Dorado with "Super Accurate" or SUP models). These deep learning algorithms are continuously trained to better interpret the raw current signal, including those from homopolymers. [\[24\]](#)
 - Bioinformatic Polishing: After assembly, use polishing tools like Medaka or Homopolish. [\[25\]](#)[\[26\]](#)[\[27\]](#) These tools use the raw signal data or homologous sequences to correct remaining systematic errors in the consensus sequence.

Section 3: Advanced Strategies & Protocols

Protocol 1: High-Fidelity PCR for Library Amplification

This protocol is designed to minimize the introduction of polymerase-induced errors during the library amplification stage, which is crucial for all platforms, especially Illumina. We recommend using a high-fidelity enzyme like KAPA HiFi HotStart.[\[14\]](#)

Objective: To amplify a prepared sequencing library with minimal bias and the lowest possible error rate.

Materials:

- Adapter-ligated DNA library
- KAPA HiFi HotStart ReadyMix (2X) [Roche, Cat. No. KK2601 or similar]
- Library Amplification Primers (e.g., NEBNext Multiplex Oligos for Illumina)

- Nuclease-free water

Procedure:

- Reaction Setup: In a sterile PCR tube, combine the following on ice:
 - KAPA HiFi HotStart ReadyMix (2X): 25 μ L
 - Library Amplification Primer Mix (10 μ M): 5 μ L
 - Adapter-ligated DNA Template: 20 μ L
 - Total Volume: 50 μ L
- Mixing: Gently pipette the mixture up and down 10 times. Briefly centrifuge to collect the contents.
- Thermal Cycling: Place the tube in a thermal cycler and run the following program:
 - Initial Denaturation: 98°C for 45 seconds
 - PCR Cycles (X cycles):
 - Denaturation: 98°C for 15 seconds
 - Annealing: 60°C for 30 seconds
 - Extension: 72°C for 30 seconds
 - Final Extension: 72°C for 1 minute
 - Hold: 4°C

Note on Cycle Number: The number of PCR cycles should be minimized to reduce amplification bias. Determine the optimal cycle number for your input amount using qPCR or by following the library prep kit manufacturer's guidelines (e.g., NEBNext Ultra II recommendations).

- Cleanup: Proceed with a bead-based cleanup (e.g., SPRIselect or AMPure XP) according to your library prep protocol to remove primers and enzyme.

Data Summary: Comparing Sequencing Platform Accuracy

The table below summarizes the typical accuracy and dominant error types for each platform, with a focus on homopolymer regions.

Feature	Illumina (e.g., NovaSeq)	PacBio HiFi (e.g., Revio)	Oxford Nanopore (R10.4.1)
Overall Accuracy	>99.9%	>99.9% [15]	~99% (raw read) [22]
Dominant Error Type	Substitutions [9]	Indels (residual)	Indels [1]
Homopolymer Error	Substitution at end of tract [8]	Low, but possible in long tracts	High in raw reads, improved by R10.4.1 pore [28]
Mitigation Strategy	High-fidelity polymerase, high coverage	Optimize insert size for more passes	R10.4.1 flow cells, latest basecallers, polishing

Section 4: Bioinformatics Solutions

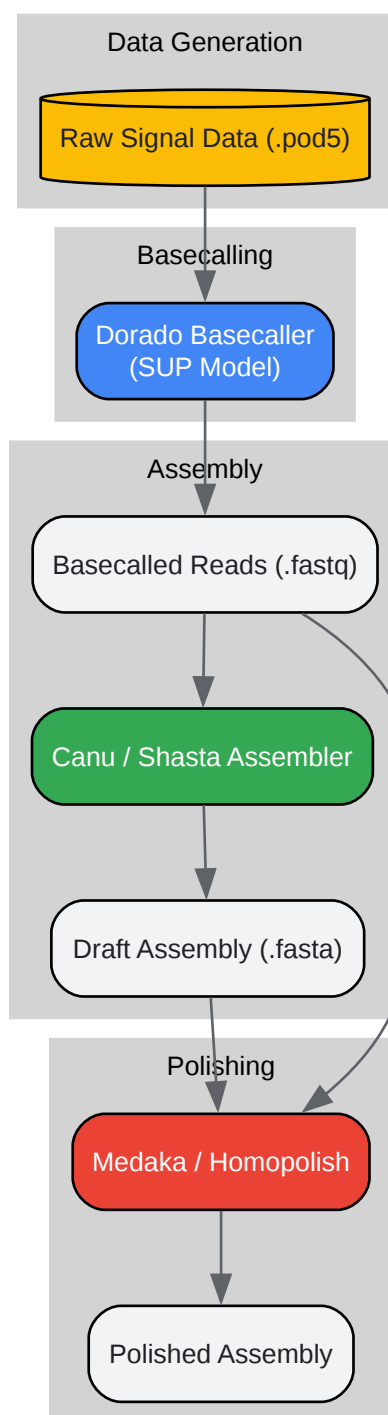
Even with optimized lab protocols, bioinformatic processing is essential for resolving homopolymer tracts.

Q8: What kind of bioinformatics tools should I use to correct homopolymer errors after sequencing?

- A: The choice of tool depends on the sequencing platform and the analysis goal (e.g., variant calling vs. genome assembly).
 - For Illumina Data: Tools that perform local realignment around indels can be effective. Some variant callers have parameters that can be tuned to be more or less stringent with homopolymer-associated indels.

- For Nanopore Data:
 - Assemblers: Use assemblers that are designed for noisy long-read data. Canu and Shasta are excellent options. Shasta specifically uses a run-length encoding of the sequence to be more resilient to homopolymer count errors.[\[26\]](#)
 - Polishers: After an initial assembly, polishing is non-negotiable. Medaka (from ONT) uses neural networks to correct consensus sequences based on the raw signal data. Homopolish is a tool specifically designed to correct remaining systematic errors by leveraging information from homologous sequences.[\[25\]](#)[\[27\]](#)
- For All Data: Bayesian inference-based methods can be used. These models integrate the known signal distribution for a homopolymer of a given length with information from a reference genome to make a more accurate call.[\[29\]](#)[\[30\]](#)[\[31\]](#)

Diagram: Bioinformatics Workflow for Homopolymer Correction (ONT)



[Click to download full resolution via product page](#)

Caption: A typical bioinformatics pipeline for generating a high-quality assembly from ONT data.

Section 5: Final FAQs

- Q9: Can I just ignore homopolymer regions in my analysis?
 - A: While sometimes done for expediency in non-coding regions, this is a risky strategy.^[1] Homopolymer tracts in coding regions are biologically significant and can be sites of disease-causing frameshift mutations.^[1] Ignoring them can lead to missing critical biological insights.
- Q10: Is there an enzyme that doesn't slip on homopolymers?
 - A: All DNA polymerases are susceptible to slippage to some degree. However, engineered B-family DNA polymerases, like KAPA HiFi, have been evolved for higher processivity and DNA affinity.^{[11][12][14]} This means they are less likely to dissociate from the template, which in turn reduces the opportunity for slippage to occur compared to wild-type enzymes like Taq.^{[2][5]}

References

- Title: Improving alignment accuracy on homopolymer regions for semiconductor-based sequencing technologies Source: BMC Genomics URL:[\[Link\]](#)
- Title: Limitations and errors of the Illumina method Source: Hyperskill URL:[\[Link\]](#)
- Title: Improving alignment accuracy on homopolymer regions for semiconductor-based sequencing technologies Source: BMC Genomics URL:[\[Link\]](#)
- Title: Benchmarking of Nanopore R10.4 and R9.4.1 flow cells in single-cell whole-genome amplification and whole-genome shotgun sequencing Source: Computational and Structural Biotechnology Journal URL:[\[Link\]](#)
- Title: Homopolymers (Repeats) — ERROR, EROR, ERROR? Source: Medium URL:[\[Link\]](#)
- Title: Towards population-scale long-read sequencing Source: Journal of Internal Medicine URL:[\[Link\]](#)
- Title: Comprehensive comparison of Pacific Biosciences and Oxford Nanopore Technologies and their applications to transcriptome analysis Source: GigaScience URL:[\[Link\]](#)

- Title: Base Composition of Mononucleotide Runs Affects DNA Polymerase Slippage and Removal of Frameshift Intermediates by Mismatch Repair in *Saccharomyces cerevisiae* Source: Molecular and Cellular Biology URL:[[Link](#)]
- Title: KAPA HiFi HotStart DNA Polymerase with dNTPs from Roche Source: Biocompare.com URL:[[Link](#)]
- Title: PacBio vs Oxford Nanopore: Which Long-Read Sequencing Technology is Right for Your Research Source: CD Genomics URL:[[Link](#)]
- Title: Why does polymerase slippage occur when there are homopolymeric repeats during sequencing? Source: ResearchGate URL:[[Link](#)]
- Title: An evolution of Nanopore next-generation sequencing technology: implications for medical microbiology and public health Source: Journal of Clinical Microbiology URL:[[Link](#)]
- Title: The newest Oxford Nanopore R10.4.1 full-length 16S rRNA sequencing enables the accurate resolution of species-level microbial community profiling Source: Applied and Environmental Microbiology URL:[[Link](#)]
- Title: NanoReviser: An Error-Correction Tool for Nanopore Sequencing Based on a Deep Learning Algorithm Source: Genes URL:[[Link](#)]
- Title: Methods to improve the accuracy of next-generation sequencing Source: Frontiers in Genetics URL:[[Link](#)]
- Title: (PDF) Improving alignment accuracy on homopolymer regions for semiconductor-based sequencing technologies Source: ResearchGate URL:[[Link](#)]
- Title: Biologics research and development Source: PacBio URL:[[Link](#)]
- Title: Replication slippage involves DNA polymerase pausing and dissociation Source: The EMBO Journal URL:[[Link](#)]
- Title: Accurate length determination of microsatellites from Pacbio long-read... Source: ResearchGate URL:[[Link](#)]

- Title: Error Rate of PacBio vs Nanopore: How Accurate Are Long-Read Sequencing Technologies Source: CD Genomics URL:[[Link](#)]
- Title: Long read accuracy and genome assembly Source: Centre for Human Genetics URL:[[Link](#)]
- Title: Replication slippage involves DNA polymerase pausing and dissociation | Request PDF Source: ResearchGate URL:[[Link](#)]
- Title: Sequencing error profiles of Illumina sequencing instruments Source: NAR Genomics and Bioinformatics URL:[[Link](#)]
- Title: Tatajuba: exploring the distribution of homopolymer tracts Source: NAR Genomics and Bioinformatics URL:[[Link](#)]
- Title: NEBNext® Ultra™ II DNA Library Prep Kit for Illumina Source: Opentrons URL:[[Link](#)]
- Title: Protocol for use with NEBNext Ultra II DNA Library Prep Kit for Illumina (E7645, E7103) Source: protocols.io URL:[[Link](#)]
- Title: Slipped strand mispairing Source: Wikipedia URL:[[Link](#)]
- Title: Does Illumina Also Have A Homopolymer Problem? Source: Core Genomes URL:[[Link](#)]
- Title: (PDF) Protocol for use with NEBNext Ultra II DNA Library Prep Kit for Illumina (E7645, E7103) v2 Source: ResearchGate URL:[[Link](#)]
- Title: Oxford nanopore long-read sequencing enables the generation of complete bacterial and plasmid genomes without short-read sequencing Source: Frontiers in Cellular and Infection Microbiology URL:[[Link](#)]
- Title: (PDF) Homopolish: a method for the removal of systematic errors in nanopore sequencing by homologous polishing Source: ResearchGate URL:[[Link](#)]
- Title: NEBNext Ultra II FS DNA Library Prep for Illumina Source: New England Biolabs GmbH URL:[[Link](#)]

- Title: seanaller/nanoporeBioinformatics: Collection of Bioinformatics tools that can be used on sequencing from Nanopore machines Source: GitHub URL:[[Link](#)]
- Title: [Webinar] Explore Long Reads Sequencing with Nanopore Source: YouTube URL: [[Link](#)]
- Title: Long-Read Sequencing Resolution is Changing the Game Source: GenomeScan URL: [[Link](#)]
- Title: Homopolish: a method for the removal of systematic errors in nanopore sequencing by homologous polishing Source: Genome Biology URL:[[Link](#)]
- Title: What is the best method for removing repetitive DNA before sequencing? Source: ResearchGate URL:[[Link](#)]
- Title: An Improved Protocol for Sequencing of Repetitive Genomic Regions and Structural Variations Using Mutagenesis and Next Generation Sequencing Source: bioRxiv URL:[[Link](#)]
- Title: The use of enzymes to manipulate DNA Source: Monash University URL:[[Link](#)]
- Title: Benchmarking of long-read correction methods Source: NAR Genomics and Bioinformatics URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. medium.com [medium.com]
- 2. Base Composition of Mononucleotide Runs Affects DNA Polymerase Slippage and Removal of Frameshift Intermediates by Mismatch Repair in *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Slipped strand mispairing - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]

- 5. Replication slippage involves DNA polymerase pausing and dissociation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. researchgate.net [researchgate.net]
- 7. Sequencing error profiles of Illumina sequencing instruments - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Omics! Omics!: Does Illumina Also Have A Homopolymer Problem? [omicsomics.blogspot.com]
- 9. hyperskill.org [hyperskill.org]
- 10. sequencing.roche.com [sequencing.roche.com]
- 11. sequencing.roche.com [sequencing.roche.com]
- 12. biocompare.com [biocompare.com]
- 13. prima-sci.com [prima-sci.com]
- 14. rochesequencingstore.com [rochesequencingstore.com]
- 15. PacBio vs Oxford Nanopore: Which Long-Read Sequencing Technology is Right for Your Research - CD Genomics [cd-genomics.com]
- 16. cd-genomics.com [cd-genomics.com]
- 17. researchgate.net [researchgate.net]
- 18. pacb.com [pacb.com]
- 19. academic.oup.com [academic.oup.com]
- 20. genomescan.nl [genomescan.nl]
- 21. Benchmarking of Nanopore R10.4 and R9.4.1 flow cells in single-cell whole-genome amplification and whole-genome shotgun sequencing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 22. journals.asm.org [journals.asm.org]
- 23. Frontiers | Oxford nanopore long-read sequencing enables the generation of complete bacterial and plasmid genomes without short-read sequencing [frontiersin.org]
- 24. nanoporetech.com [nanoporetech.com]
- 25. researchgate.net [researchgate.net]
- 26. GitHub - seanaller/nanoporeBioinformatics: Collection of Bioinformatics tools that can be used on sequencing from Nanopore machines [github.com]
- 27. Homopolish: a method for the removal of systematic errors in nanopore sequencing by homologous polishing [ouci.dntb.gov.ua]

- [28. youtube.com \[youtube.com\]](#)
- [29. Improving alignment accuracy on homopolymer regions for semiconductor-based sequencing technologies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [30. Improving alignment accuracy on homopolymer regions for semiconductor-based sequencing technologies - Harbin Institute of Technology \[scholar.hit.edu.cn\]](#)
- [31. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Improving Sequencing Read-Through of Homopolymer Tracts]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15601069/docs#improving-sequencing-read-through-of-homopolymer-tracts\]](https://www.benchchem.com/product/b15601069/docs#improving-sequencing-read-through-of-homopolymer-tracts)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check